

Application Note: Purification and Characterization of Chlorophenoxy Acid Reference Standards

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Compound of Interest

Compound Name:	3-(2,4,5-Trichlorophenoxy)propanoic acid
CAS No.:	582-53-6
Cat. No.:	B186469

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Part 1: Executive Summary & Safety Context

Fenoprop (2-(2,4,5-trichlorophenoxy)propionic acid), also known as Silvex, is a chlorophenoxy herbicide that was widely used for brush control until its cancellation in the United States and other jurisdictions in the 1980s.^{[1][2][3]} The regulatory action was driven primarily by the inevitable presence of 2,3,7,8-tetrachlorodibenzo-p-dioxin (TCDD)—a highly potent toxicant—generated during the synthesis of the 2,4,5-trichlorophenol precursor [1, 2].

For researchers involved in environmental monitoring or toxicology, handling Fenoprop requires strict adherence to safety protocols, not only due to the herbicide's own properties but because of the potential for dioxin contamination in older technical-grade samples. This guide focuses on the purification of technical-grade material to produce high-purity analytical standards and the subsequent structural validation.

Chemical Profile

Property	Data
IUPAC Name	(RS)-2-(2,4,5-Trichlorophenoxy)propanoic acid
CAS Number	93-72-1
Molecular Formula	C ₉ H ₇ Cl ₃ O ₃
Molecular Weight	269.51 g/mol
Solubility	Low in water; soluble in lower alcohols, acetone, and ether [3],[3]
Hazard Class	Warning: Hazardous waste; potential TCDD contamination.[4]

Part 2: Principles of Purification

The purification of chlorophenoxy acids from technical-grade material typically relies on recrystallization, utilizing the differential solubility of the target acid versus its impurities (phenolic precursors and side-reaction byproducts) in specific solvent systems.

Solubility Logic and Solvent Selection

Technical Fenoprop often contains unreacted 2,4,5-trichlorophenol and isomeric impurities.

- Non-polar Solvents (e.g., Benzene, Toluene): Historically used because the acid has a steep solubility curve (low solubility at room temperature, high at boiling). Note: Benzene is a carcinogen; modern protocols prefer substituted aromatics like toluene or xylene.
- Polar/Aqueous Mixtures: Ethanol/Water mixtures can be effective. The acid is dissolved in hot ethanol, and water is added to the cloud point to induce crystallization upon cooling.

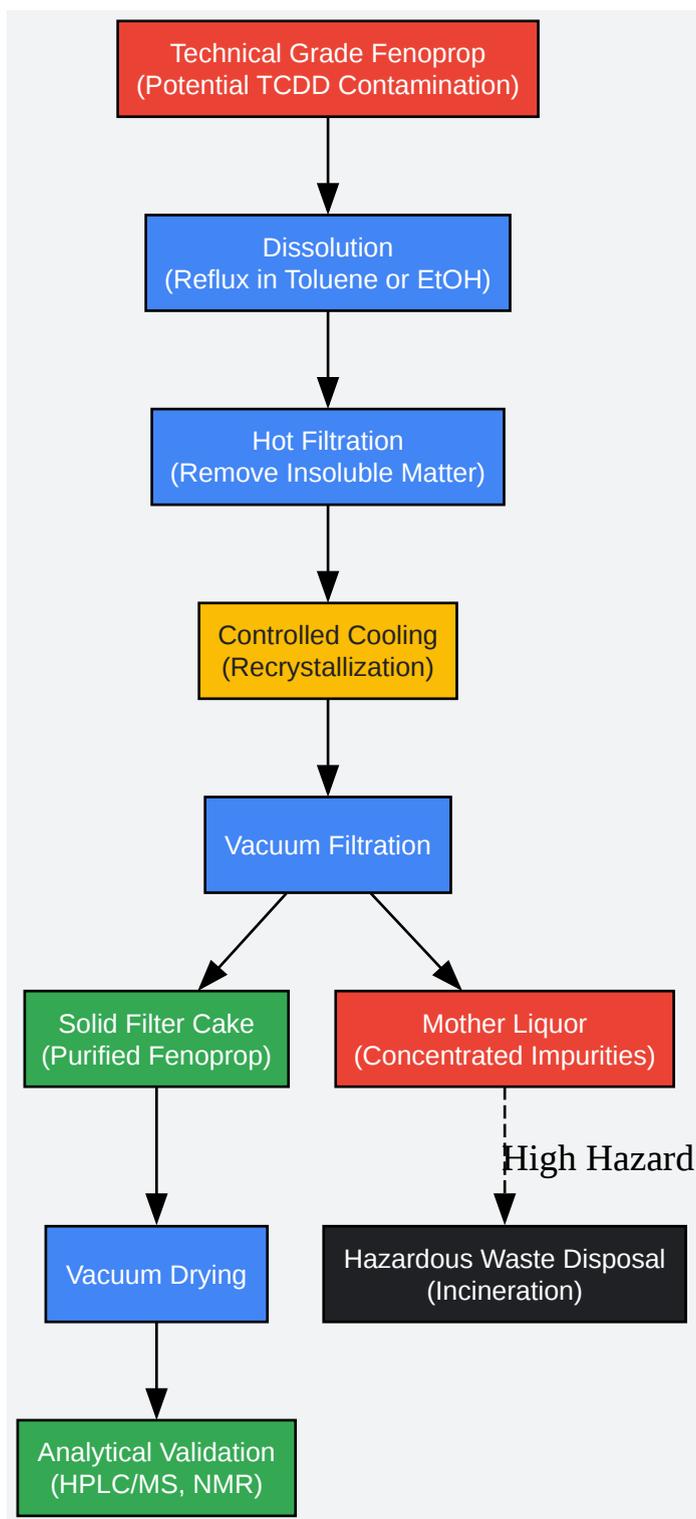
Hazardous Waste Management (Critical)

In any purification of 2,4,5-series compounds, the mother liquor (the solvent remaining after filtration) concentrates the impurities.

- Risk: If TCDD is present in the starting material, it will preferentially remain in the organic mother liquor.

- Protocol: All filtrates must be treated as acute hazardous waste (e.g., EPA Waste Code F027 in the US) and incinerated at high temperatures ($>1000^{\circ}\text{C}$) by certified disposal facilities [4].

Purification Workflow Visualization



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Figure 1: Logical workflow for the purification of chlorophenoxy acid standards, emphasizing the segregation of hazardous waste streams.

Part 3: Analytical Validation

Once isolated, the material must be characterized to ensure it meets the stringent requirements for an analytical reference standard (>98% purity).

Mass Spectrometry (GC-MS/LC-MS)

Mass spectrometry is the gold standard for confirming identity and checking for chlorinated impurities.

- Isotope Pattern: The presence of three chlorine atoms imparts a distinct isotopic cluster. The molecular ion (M) will show peaks at M, M+2, M+4, and M+6 with relative intensities approximating 100:98:32:3.
- Fragmentation (EI Source):
 - m/z 268/270/272: Molecular ion (weak).
 - m/z 196/198/200: Characteristic loss of the propionic acid side chain (C₃H₅O₂), leaving the 2,4,5-trichlorophenol cation fragment [5].

Nuclear Magnetic Resonance (NMR)

¹H NMR provides definitive structural confirmation.

- Solvent: Deuterated Chloroform (CDCl₃) or Acetone-d₆.
- Key Signals:
 - Aromatic Region: Two singlets (or tight doublets depending on resolution) representing the H-3 and H-6 protons on the benzene ring. Due to the asymmetric substitution, these appear distinct.

- Aliphatic Region: A quartet (CH) and a doublet (CH₃) corresponding to the propionic acid moiety (–O–CH(CH₃)–COOH). The coupling confirms the ether linkage is intact.

Chromatographic Purity (HPLC-UV)

- Column: C18 Reverse Phase.
- Mobile Phase: Acetonitrile/Water with 0.1% Formic Acid (Gradient elution).
- Detection: UV at 280 nm.
- Criteria: No secondary peaks >0.5% area. Particular attention must be paid to the retention time window of 2,4,5-trichlorophenol, which elutes later than the acid in reverse-phase systems due to higher lipophilicity.

Part 4: References

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